

Safety and handling precautions for 14-Bromo-1-tetradecanol

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Compound of Interest

Compound Name: **14-Bromo-1-tetradecanol**

Cat. No.: **B1271965**

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An In-depth Technical Guide to the Safety and Handling of **14-Bromo-1-tetradecanol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **14-Bromo-1-tetradecanol** (CAS No. 72995-94-9), a long-chain halogenated alcohol utilized in various organic synthesis applications. Adherence to the following precautions is crucial to ensure the safe handling of this chemical in a laboratory setting.

Chemical and Physical Properties

14-Bromo-1-tetradecanol is a solid at room temperature.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **14-Bromo-1-tetradecanol**

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₂₉ BrO	[2]
Molecular Weight	293.28 g/mol	[2]
CAS Number	72995-94-9	[2]
Appearance	Solid	[1]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[1]
Purity	≥95%	[3]

Safety and Hazard Information

14-Bromo-1-tetradecanol is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications and hazard statements.

Table 2: GHS Hazard Classification

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation	[4]
Serious Eye Damage/Eye Irritation	2A	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	[4]
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation	[4]
Acute Toxicity, Oral	4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed	[1]

Precautionary Statements

The following precautionary statements are recommended when handling **14-Bromo-1-tetradecanol**:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[4\]](#)
- P264: Wash skin thoroughly after handling.[\[4\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[4\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[4\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of water.[\[4\]](#)

- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[[4](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)][[4](#)]
- P319: Get medical help if you feel unwell.[[4](#)]
- P332+P317: If skin irritation occurs: Get medical help.[[4](#)]
- P337+P317: If eye irritation persists: Get medical help.[[4](#)]
- P362+P364: Take off contaminated clothing and wash it before reuse.[[4](#)]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[[4](#)]
- P405: Store locked up.[[4](#)]
- P501: Dispose of contents/container to an approved waste disposal plant.[[4](#)]

Experimental Protocols and Handling Procedures

14-Bromo-1-tetradecanol is a versatile bifunctional molecule, possessing both a primary alcohol and a primary alkyl bromide. This structure allows it to be used as a starting material in a variety of organic synthesis reactions, including nucleophilic substitutions and esterifications. [[5](#)]

General Handling Precautions

Due to its hazardous nature, **14-Bromo-1-tetradecanol** should be handled with appropriate safety measures in place.

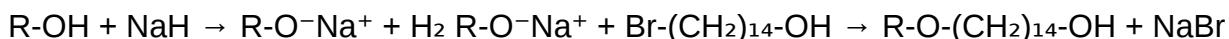
- Engineering Controls: All manipulations should be performed in a well-ventilated chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.

- Skin and Body Protection: A lab coat and closed-toe shoes are required.
- Hygiene: Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.

Example Experimental Protocol: Williamson Ether Synthesis

While a specific protocol for the synthesis of a long-chain ether using **14-Bromo-1-tetradecanol** is not readily available in the searched literature, a general procedure for a Williamson ether synthesis can be adapted. This reaction would involve the deprotonation of a long-chain alcohol to form an alkoxide, which then acts as a nucleophile to displace the bromide from **14-Bromo-1-tetradecanol**.

Reaction:



Methodology:

- Alkoxide Formation: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, add a solution of a long-chain alcohol (e.g., 1-tetradecanol) in an anhydrous solvent (e.g., tetrahydrofuran).
- Cool the solution in an ice bath and slowly add sodium hydride (NaH) portion-wise.
- Allow the mixture to stir at room temperature until the evolution of hydrogen gas ceases, indicating the formation of the sodium alkoxide.
- Nucleophilic Substitution: To the freshly prepared alkoxide solution, add a solution of **14-Bromo-1-tetradecanol** in the same anhydrous solvent dropwise at room temperature.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and cautiously quench any unreacted NaH by the slow addition of ethanol, followed by water.

- Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: The crude product can be purified by column chromatography on silica gel.

Visualizations

Signaling Pathways and Experimental Workflows

The following diagrams illustrate key conceptual workflows relevant to the handling and use of **14-Bromo-1-tetradecanol**.

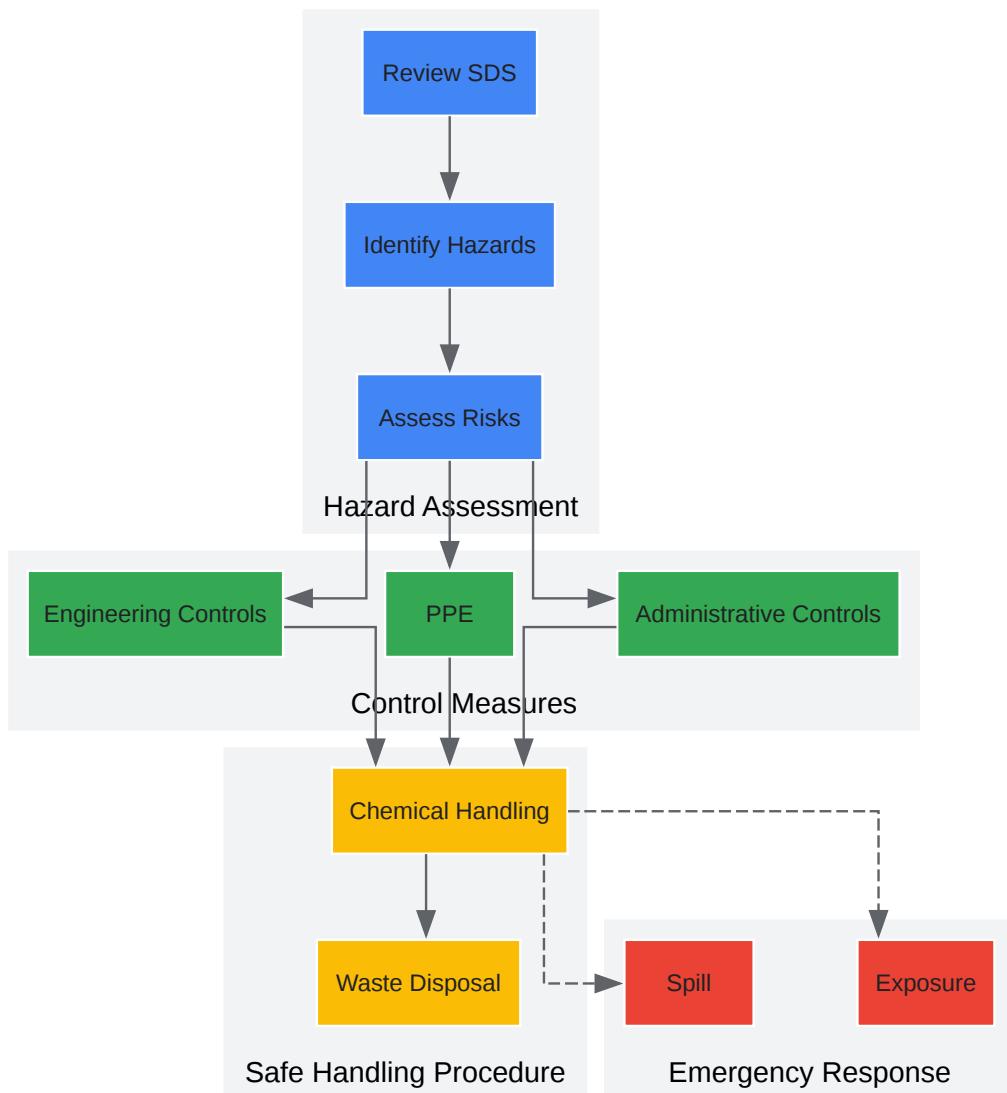


Figure 1: General Hazard Mitigation Workflow

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Figure 1: General Hazard Mitigation Workflow

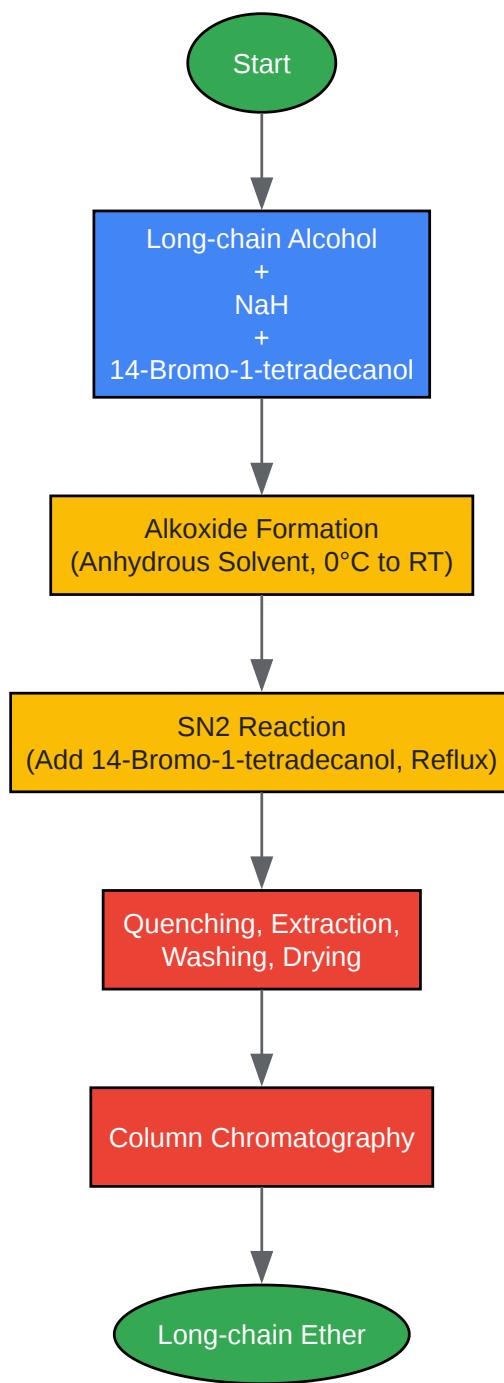


Figure 2: Williamson Ether Synthesis Workflow

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Figure 2: Williamson Ether Synthesis Workflow

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